

Mephentermine hemisulfate vs. amphetamine structural differences

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Compound of Interest

Compound Name: Mephentermine hemisulfate

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An In-depth Technical Guide to the Structural and Mechanistic Differences Between **Mephentermine Hemisulfate** and Amphetamine

Introduction

Mephentermine and amphetamine are both synthetic sympathomimetic amines belonging to the phenethylamine class. While they share a common structural backbone and exhibit stimulant properties, their molecular architecture differs in key areas, leading to distinct pharmacological profiles and clinical applications. Mephentermine is primarily used as a vasopressor to treat hypotension[1][2], whereas amphetamine is a potent central nervous system (CNS) stimulant prescribed for Attention-Deficit/Hyperactivity Disorder (ADHD) and narcolepsy[3][4][5]. This guide provides a detailed comparison of their structural differences, the resulting impact on their mechanisms of action, and the analytical methods used for their characterization.

Core Structural Differences

The fundamental distinction between mephentermine and amphetamine lies in the substitution patterns on the phenethylamine scaffold. Amphetamine is chemically known as α -

methylphenethylamine[6]. Mephentermine, on the other hand, is N,α,α-trimethylphenethylamine[1][7].

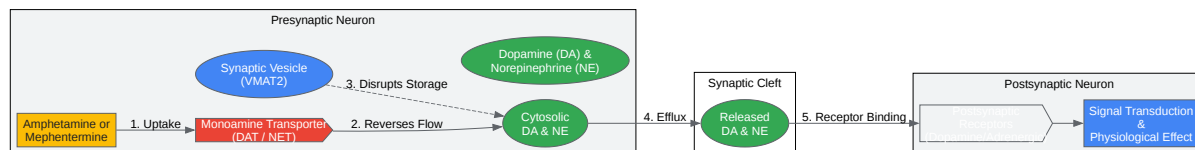
The key structural differences are:

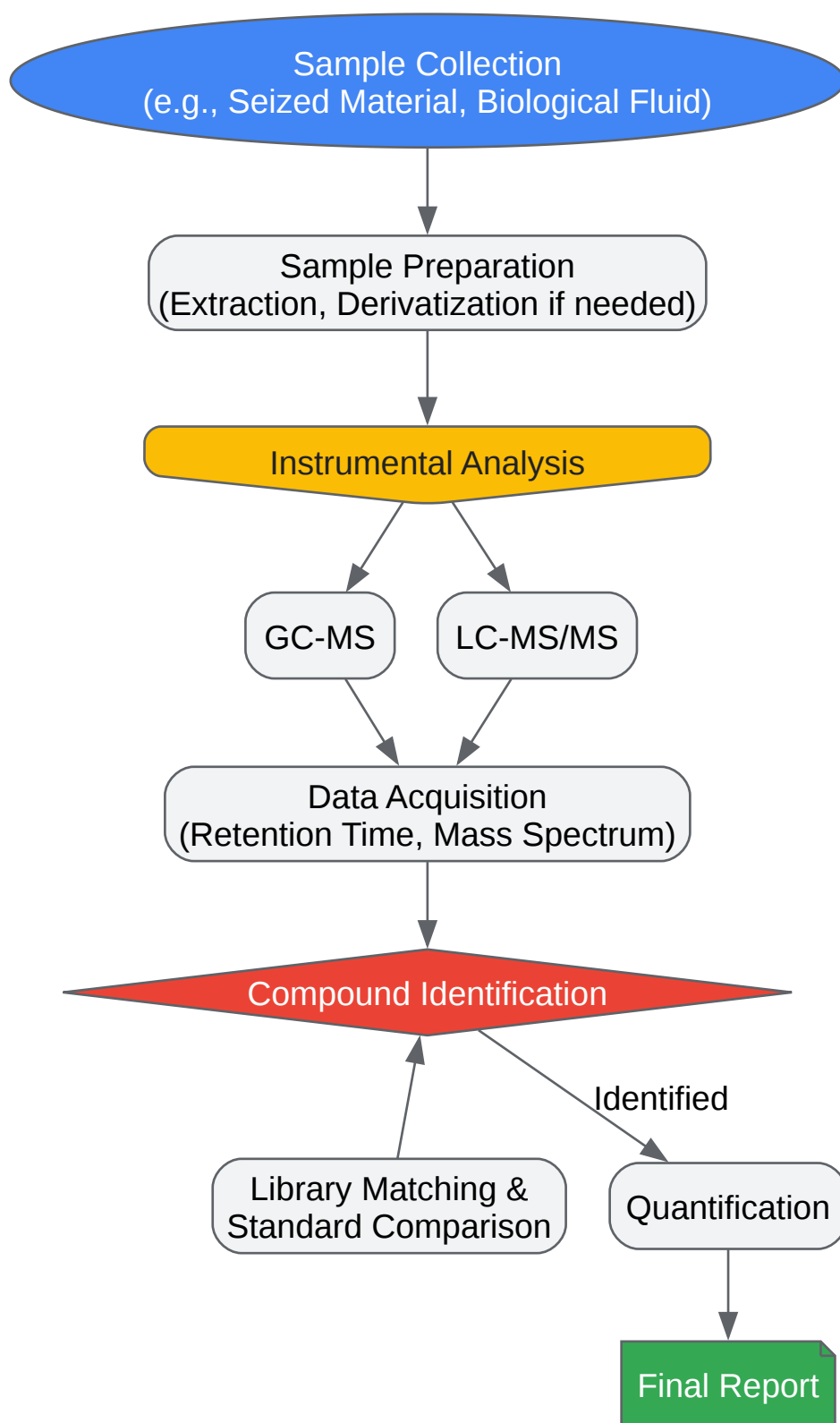
- **Alpha-Carbon Substitution:** Amphetamine possesses a single methyl group at the alpha-carbon (the carbon atom adjacent to the nitrogen). Mephentermine features two methyl groups at this same position, creating a tertiary (quaternary) carbon center.
- **Nitrogen Substitution:** The amine group in amphetamine is primary (-NH₂). In contrast, mephentermine has a secondary amine, with a methyl group attached to the nitrogen (-NHCH₃).

Mephentermine is often supplied as **mephentermine hemisulfate**. This salt form consists of two molecules of the mephentermine base ionically bonded to one molecule of sulfuric acid (H₂SO₄)[8][9]. This formulation enhances the compound's stability and solubility for pharmaceutical use.

Visualization of Chemical Structures

The structural divergence is best illustrated visually.





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